

4-Thiomorpholineacetamide: Structural Characterization, Synthesis, and Pharmacological Utility[1]

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Compound of Interest

Compound Name: 4-Thiomorpholineacetamide

CAS No.: 765242-43-1

Cat. No.: B3357918

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Executive Summary

4-Thiomorpholineacetamide (IUPAC: 2-(thiomorpholin-4-yl)acetamide) represents a critical scaffold in medicinal chemistry, serving as a bioisosteric alternative to morpholine derivatives. [1] Distinguished by the substitution of the ether oxygen with a sulfur atom, this moiety offers unique physicochemical properties—specifically modulated lipophilicity and distinct metabolic oxidation profiles—that are pivotal in optimizing drug-target interactions.[1] This guide provides a comprehensive technical analysis of the compound's structure, synthesis, and application in drug discovery, particularly in the development of antimicrobial and neuroprotective agents.

Chemical Identity & Structural Analysis[1][2][3][4][5][6][7][8]

The core structure of **4-thiomorpholineacetamide** consists of a saturated six-membered thiomorpholine ring attached to an acetamide group via the ring nitrogen.[1] This connectivity is critical for its function as a linker in fragment-based drug design.[1]

Nomenclature and Identifiers

- IUPAC Name: 2-(Thiomorpholin-4-yl)acetamide[1]
- Common Synonyms: 4-Thiomorpholinylacetamide, 2-Thiomorpholinoacetamide[1]
- Molecular Formula: C₆H₁₂N₂OS[1]
- Molecular Weight: 160.24 g/mol [1]
- SMILES: NC(=O)CN1CCSCC1
- InChIKey: (Derivative dependent; core scaffold identifier)

Structural Conformation

Unlike the rigid planar structures of aromatic heterocycles, the thiomorpholine ring adopts a chair conformation similar to cyclohexane.

- Electronic Distribution: The sulfur atom is less electronegative than oxygen (morpholine analog), making the ring less electron-withdrawing. This increases the basicity of the nitrogen slightly compared to morpholine, affecting the pKa of the acetamide linkage.
- Lipophilicity: The sulfur atom increases the partition coefficient (LogP), enhancing membrane permeability compared to its morpholine counterpart.

Property	Morpholine Analog	Thiomorpholine Analog	Impact on Drug Design
Heteroatom	Oxygen (O)	Sulfur (S)	S is larger, more lipophilic (soft base). [1]
LogP	Lower (Hydrophilic)	Higher (Lipophilic)	Improved blood-brain barrier (BBB) penetration. [1]
H-Bonding	Acceptor (Strong)	Acceptor (Weak)	Altered binding pocket affinity. [1]
Metabolism	Stable Ether	S-Oxidation	Potential for active sulfoxide/sulfone metabolites. [1]

Synthesis & Manufacturing Protocols

The synthesis of **4-thiomorpholineacetamide** is a nucleophilic substitution reaction.[\[1\]](#) The following protocol is optimized for high yield and purity, minimizing the formation of quaternary ammonium byproducts.

Reaction Mechanism

The reaction proceeds via an SN2 mechanism where the secondary amine of the thiomorpholine attacks the alpha-carbon of 2-chloroacetamide.[\[1\]](#)

Experimental Protocol (Standardized)

Reagents:

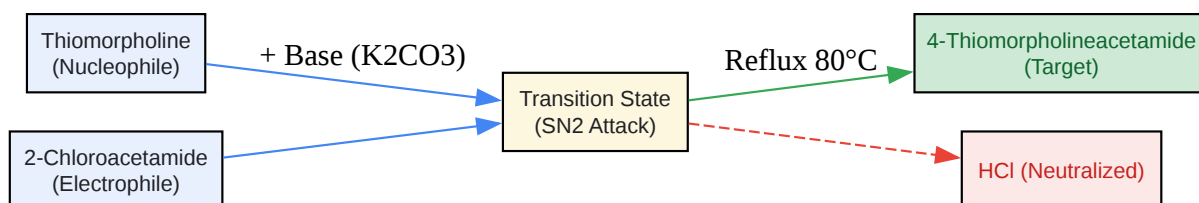
- Thiomorpholine (1.0 eq) [CAS: 123-90-0][\[1\]](#)
- 2-Chloroacetamide (1.1 eq)[\[1\]](#)
- Potassium Carbonate (K_2CO_3) (2.0 eq) or Triethylamine (Et_3N)

- Solvent: Acetonitrile (ACN) or Ethanol (EtOH)[1]

Step-by-Step Workflow:

- Preparation: Dissolve 2-chloroacetamide (10 mmol) in anhydrous acetonitrile (20 mL) in a round-bottom flask equipped with a magnetic stirrer.
- Base Addition: Add anhydrous K_2CO_3 (20 mmol) to the solution. Ensure the base is finely powdered to maximize surface area.[1]
- Nucleophile Addition: Dropwise add thiomorpholine (10 mmol) dissolved in acetonitrile (5 mL) over 15 minutes at $0^\circ C$ to prevent exotherm-driven side reactions.
- Reaction: Allow the mixture to warm to room temperature, then reflux at $80^\circ C$ for 4–6 hours. Monitor progress via TLC (Mobile phase: MeOH:DCM 1:9).
- Workup:
 - Filter off the inorganic salts (KCl/K_2CO_3) while hot.
 - Concentrate the filtrate under reduced pressure.[1]
 - Purification: Recrystallize the crude solid from hot ethanol or purify via silica gel column chromatography using a gradient of Ethyl Acetate/Hexane.[1][2]
- Characterization: The product typically presents as a white to off-white solid with a melting point range of $196\text{--}197^\circ C$ (for specific derivatives).[1]

Synthesis Diagram



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Caption: Nucleophilic substitution pathway for the synthesis of **4-thiomorpholineacetamide**.

Pharmacological Significance & Biological Utility[1] [4]

Bioisosterism in Drug Design

The thiomorpholine moiety is a classical bioisostere for the morpholine ring.[1] In medicinal chemistry, this substitution is strategic:

- **Lipophilicity Modulation:** The sulfur atom increases the logP by approximately 0.5–1.0 units compared to oxygen.[1] This is crucial for drugs requiring CNS penetration, such as those targeting neurodegenerative pathways (e.g., Alzheimer's, Parkinson's).
- **Electronic Effects:** The thiomorpholine nitrogen is slightly more basic, potentially strengthening ionic interactions with aspartate or glutamate residues in receptor binding pockets.

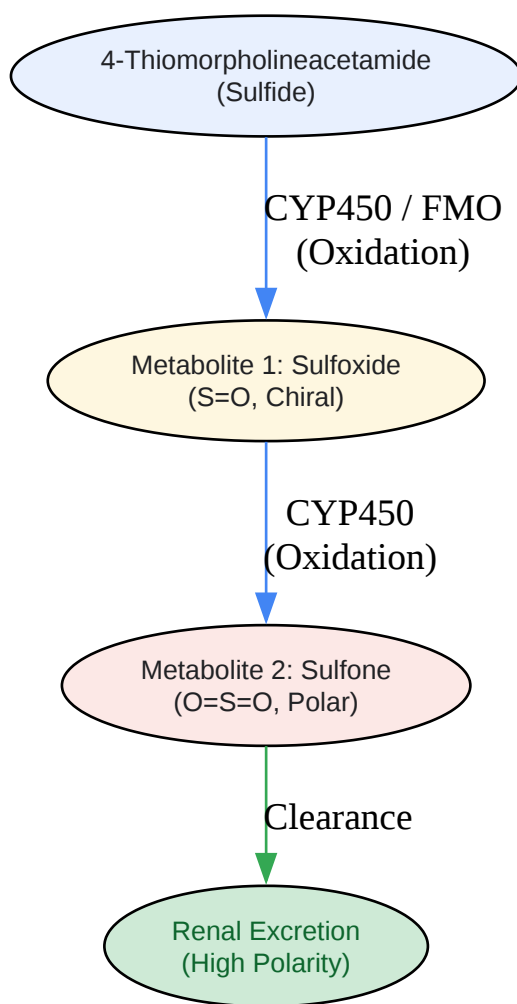
Metabolic Stability & S-Oxidation

A critical feature of **4-thiomorpholineacetamide** is its metabolic fate.[1] Unlike the metabolically inert ether oxygen in morpholine, the sulfide sulfur is susceptible to oxidation by cytochrome P450 enzymes (specifically CYP3A4 and FMOs).

- **Phase I Metabolism:**
 - **Sulfoxidation:** Conversion to the sulfoxide (S=O).[1] This metabolite is often chiral and more polar.[1]
 - **Sulfonylation:** Further oxidation to the sulfone (O=S=O).[1]

This metabolic pathway can be exploited to create "prodrug-like" effects where the metabolite is the active species, or it must be mitigated if the oxidized forms are toxic.[1]

Metabolic Pathway Diagram



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Caption: Oxidative metabolic pathway of the thiomorpholine ring mediated by hepatic enzymes.
[1]

Safety & Handling (MSDS Highlights)

While specific data for the acetamide derivative may vary, the core thiomorpholine scaffold dictates the primary safety profile.

- Hazards: Thiomorpholine derivatives are generally irritants.[1]
 - Skin/Eye: Causes skin irritation (H315) and serious eye irritation (H319).
 - Inhalation:[1] May cause respiratory irritation (H335).

- Handling: Use standard PPE (nitrile gloves, safety goggles). Perform synthesis in a fume hood due to the potential stench of organosulfur impurities.[1]
- Storage: Store in a cool, dry place. The sulfur atom makes the compound susceptible to slow oxidation in air; storage under inert gas (nitrogen/argon) is recommended for long-term stability.[1]

References

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